

Technical Guide: Physical Properties of (4-Aminooxan-4-yl)methanol

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Compound of Interest

Compound Name: (4-Aminooxan-4-yl)methanol

Cat. No.: B151668

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Introduction

(4-Aminooxan-4-yl)methanol, with the CAS Number 720706-20-7, is a heterocyclic organic compound featuring a tetrahydropyran (oxane) ring substituted with both an aminomethyl and a hydroxymethyl group at the 4-position. Its structure suggests potential utility as a building block in medicinal chemistry and drug discovery, where the amino and alcohol functionalities offer versatile points for further chemical modification. This guide provides a summary of the available physical and chemical properties of this compound, outlines general experimental protocols for their determination, and discusses the broader context of the biological potential of substituted tetrahydropyrans.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **(4-Aminooxan-4-yl)methanol** is presented below. It is important to note that while some experimentally determined values are available from chemical suppliers, other properties are based on computational predictions and should be considered as estimates.

Property	Value	Source(s)
IUPAC Name	(4-aminooxan-4-yl)methanol	
Synonyms	(4-Aminotetrahydro-2H-pyran-4-yl)methanol	[1]
CAS Number	720706-20-7	[1]
Chemical Formula	C ₆ H ₁₃ NO ₂	[2] [3]
Molecular Weight	131.17 g/mol	[2] [3]
Boiling Point	231 °C at 760 mmHg	
Flash Point	93.5 °C	
Density	1.074 ± 0.06 g/cm ³ (Predicted)	
Refractive Index	1.474	
pKa	14.85 ± 0.10 (Predicted)	
Melting Point	Data not available	
Solubility	Data not available	
logP	Data not available	

Experimental Protocols

Detailed experimental protocols for the synthesis of **(4-Aminooxan-4-yl)methanol** and the specific determination of its physical properties are not readily available in peer-reviewed literature. However, general methodologies for the synthesis of similar substituted tetrahydropyrans and for the characterization of organic compounds can be described.

Synthesis of Substituted Tetrahydropyrans

The synthesis of 4-aminotetrahydropyran scaffolds can be achieved through various organic synthesis strategies. One common approach involves the use of a Prins cyclization, which is the acid-catalyzed reaction of an alkene and an aldehyde. For a 4-amino substituted

tetrahydropyran, a multi-step synthesis would likely be required, potentially involving the introduction of a nitrogen-containing functional group that is later converted to an amine.

Determination of Physical Properties

Melting Point: The melting point of a solid compound can be determined using a melting point apparatus. A small, dry sample is packed into a capillary tube and heated at a controlled rate. The temperature range from the appearance of the first liquid droplet to the complete melting of the sample is recorded.

Solubility: The solubility of a compound in various solvents (e.g., water, ethanol, dichloromethane, DMSO) is determined by adding a small, weighed amount of the solute to a known volume of the solvent at a specific temperature. The mixture is agitated until saturation is reached, and the concentration of the dissolved solute is then measured, often by spectroscopic methods after filtering out any undissolved solid.

Biological Activity Context

While no specific biological activity has been reported for **(4-Aminooxan-4-yl)methanol**, the tetrahydropyran ring is a common scaffold in a variety of biologically active molecules. For instance, certain substituted tetrahydropyrans have been investigated for their potential as cytokinin activity modulators and as inhibitors of HIV protease. The presence of amino and hydroxyl groups on the oxane ring of **(4-Aminooxan-4-yl)methanol** provides handles for combinatorial library synthesis to explore its potential biological activities.

Logical Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the characterization of a synthesized organic compound like **(4-Aminooxan-4-yl)methanol**.

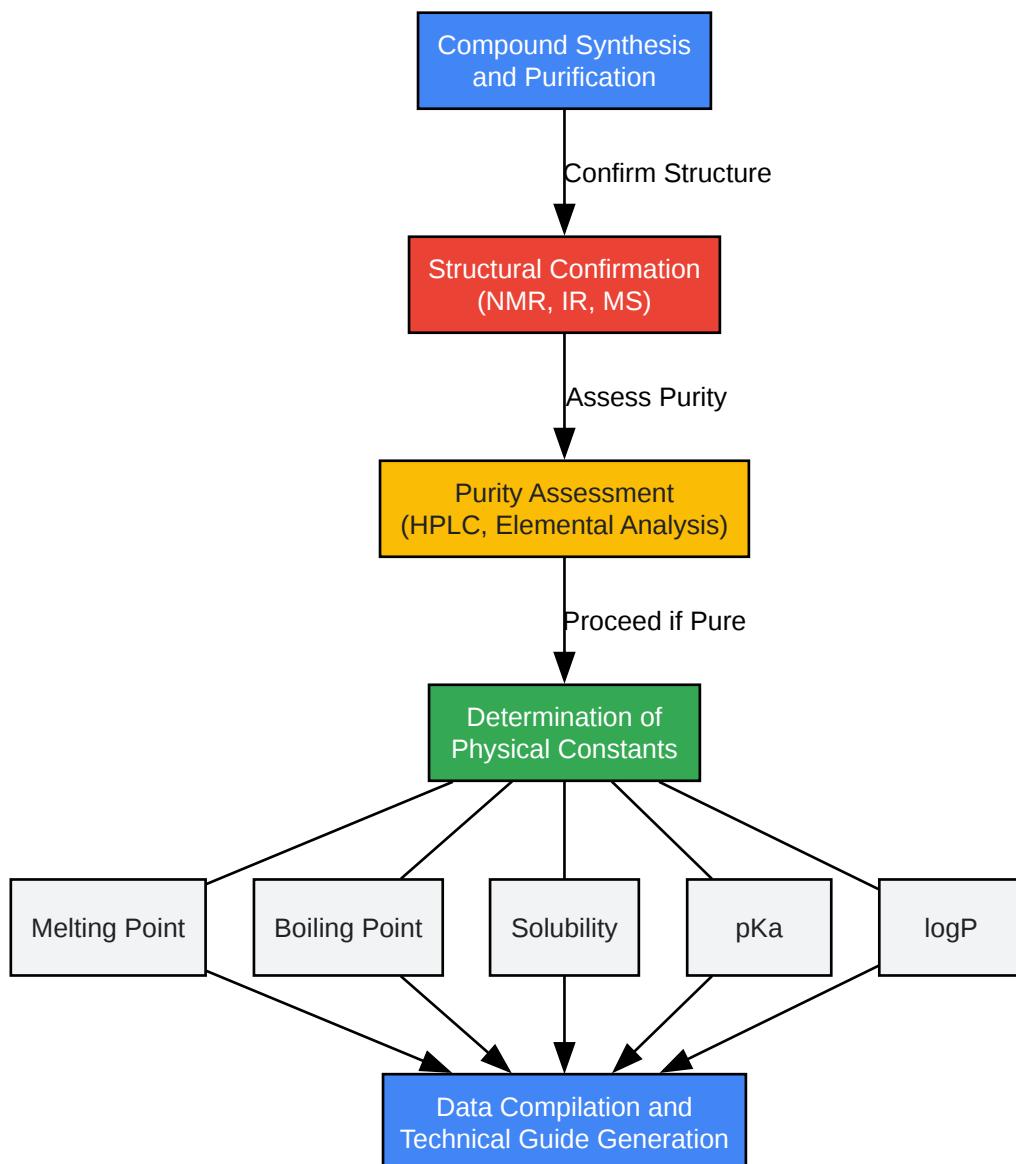


Figure 1: General Workflow for Physical Property Determination

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Caption: Workflow for Physical Property Determination.

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References

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